Spectroscopic Data of 4-Chloro-2-methoxypyridine-3-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*4-Chloro-2-methoxypyridine-3-carbaldehyde*
CAS No.:	*1008451-58-8*
Cat. No.:	*B581187*

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Introduction

4-Chloro-2-methoxypyridine-3-carbaldehyde is a substituted pyridine derivative of significant interest in medicinal chemistry and drug development. Its unique arrangement of a chloro, methoxy, and carbaldehyde group on the pyridine ring makes it a versatile scaffold for the synthesis of a wide range of biologically active molecules. A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and for tracking its transformations in chemical reactions. This guide provides an in-depth analysis of the expected spectroscopic data for **4-Chloro-2-methoxypyridine-3-carbaldehyde**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The interpretations are grounded in fundamental principles and supported by comparative data from related structures.

Molecular Structure and Key Features

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The structural formula of **4-Chloro-2-methoxypyridine-3-carbaldehyde** is $C_7H_6ClNO_2$[1], with a molecular weight of 171.58 g/mol . The molecule possesses a pyridine ring, an aromatic heterocyclic system, which forms the core of the structure. The substituents—a chlorine atom at position 4, a methoxy group at position 2, and a carbaldehyde (formyl) group at position 3—impart distinct electronic and steric properties that are reflected in its spectroscopic signatures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **4-Chloro-2-methoxypyridine-3-carbaldehyde**, both ^1H and ^{13}C NMR are indispensable for structural confirmation.

Experimental Considerations for NMR Data Acquisition

To obtain high-quality NMR spectra, the choice of solvent is critical. Deuterated chloroform ($CDCl_3$) is a common choice for its excellent solubilizing properties for a wide range of organic compounds and its single, well-defined solvent peak in both ^1H and ^{13}C NMR spectra. A standard 5 mm NMR tube would be used with a sample concentration of approximately 5-10 mg in 0.6-0.7 mL of $CDCl_3$. For ^1H NMR, a standard pulse program would be employed, acquiring data over a spectral width of 0-12 ppm. For ^{13}C NMR, a proton-decoupled experiment is standard to simplify the spectrum to single lines for each unique carbon atom, typically acquired over a spectral width of 0-200 ppm.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **4-Chloro-2-methoxypyridine-3-carbaldehyde** is expected to show three distinct signals in the aromatic region and one signal for the methoxy group protons.

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Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Justification
~10.2	Singlet	1H	H-C=O (Aldehyde)	The aldehyde proton is highly deshielded due to the electronegativity of the oxygen atom and the anisotropic effect of the carbonyl group.
~8.3	Doublet	1H	H-6 (Pyridine)	This proton is adjacent to the nitrogen atom, which is electron-withdrawing, causing a downfield shift. It will be coupled to H-5.
~7.2	Doublet	1H	H-5 (Pyridine)	This proton is coupled to H-6. Its chemical shift is influenced by the adjacent chlorine atom.
~4.1	Singlet	3H	-OCH_3 (Methoxy)	The methoxy protons are in a shielded environment compared to the aromatic protons and appear as a

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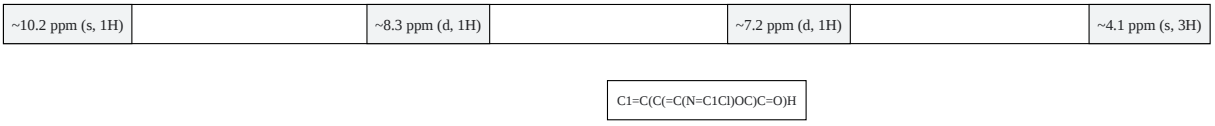
	singlet as there are no adjacent protons to couple with.

The predicted coupling constant (J) between H-5 and H-6 would be in the range of 5-6 Hz, which is typical for ortho-coupling in pyridine rings.

Diagram of Predicted ^{1}H NMR Assignments



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Caption: Predicted ^{1}H NMR chemical shifts for **4-Chloro-2-methoxypyridine-3-carbaldehyde**.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum is expected to show seven distinct signals, corresponding to each unique carbon atom in the molecule.

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Predicted Chemical Shift (δ, ppm)	Assignment	Justification
~188	C=O (Aldehyde)	The carbonyl carbon of an aldehyde is highly deshielded and typically appears in this downfield region.
~165	C-2 (C-OCH_3)	This carbon is attached to two electronegative atoms (N and O), resulting in a significant downfield shift.
~150	C-6	This carbon is adjacent to the nitrogen atom, causing a downfield shift.
~140	C-4 (C-Cl)	The attachment to chlorine causes a downfield shift, though the effect is less pronounced than for oxygen or nitrogen.
~120	C-5	This is a standard aromatic carbon in a pyridine ring.
~115	C-3 (C-CHO)	This carbon is part of the aromatic ring and is attached to the aldehyde group.
~55	-OCH_3 (Methoxy)	The methoxy carbon is in a relatively shielded environment and appears in the typical range for such groups.

Diagram of Predicted ^{13}C NMR Assignments

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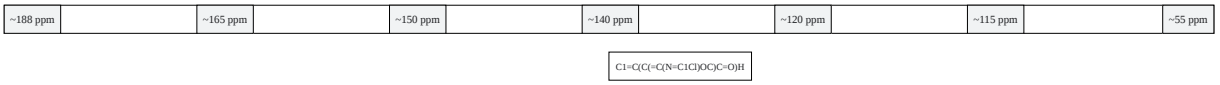

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Caption: Predicted ^{13}C NMR chemical shifts for **4-Chloro-2-methoxypyridine-3-carbaldehyde**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to their vibrational frequencies.

Experimental Protocol for IR Spectroscopy

A small amount of the solid sample would be analyzed using an Attenuated Total Reflectance (ATR) accessory on an FTIR spectrometer. This technique requires minimal sample preparation. The spectrum would be recorded over the range of 4000-400 cm^{-1}.

Predicted IR Absorption Bands

The IR spectrum of **4-Chloro-2-methoxypyridine-3-carbaldehyde** is expected to exhibit several characteristic absorption bands.

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Predicted Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
~3050-3100	C-H stretch	Aromatic (Pyridine ring)
~2950-2850	C-H stretch	Aliphatic (-OCH_3)
~2820 and ~2720	C-H stretch	Aldehyde (Fermi resonance doublet)
~1700	C=O stretch	Aldehyde
~1600, ~1570, ~1470	C=C and C=N stretch	Aromatic (Pyridine ring)
~1250	C-O stretch	Aryl-alkyl ether (-OCH_3)
~1100-1000	C-O stretch	Aryl-alkyl ether (-OCH_3)
~850-800	C-Cl stretch	Aryl chloride
~750-700	C-H out-of-plane bend	Aromatic (Pyridine ring)

The most prominent and diagnostic peak will be the strong C=O stretching vibration of the aldehyde group around 1700 cm^{-1}. The presence of the characteristic C-H stretching frequencies for the aldehyde group (the Fermi doublet) would also be a key indicator.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

Methodology for Mass Spectrometry

The mass spectrum would be obtained using an Electron Ionization (EI) source coupled with a quadrupole or time-of-flight (TOF) mass analyzer. The sample would be introduced via a direct insertion probe or after separation by gas chromatography (GC).

Expected Mass Spectrum

The mass spectrum will show a molecular ion peak (M^+) and several fragment ions. Due to the presence of chlorine, an isotopic peak (M+2) will be observed.

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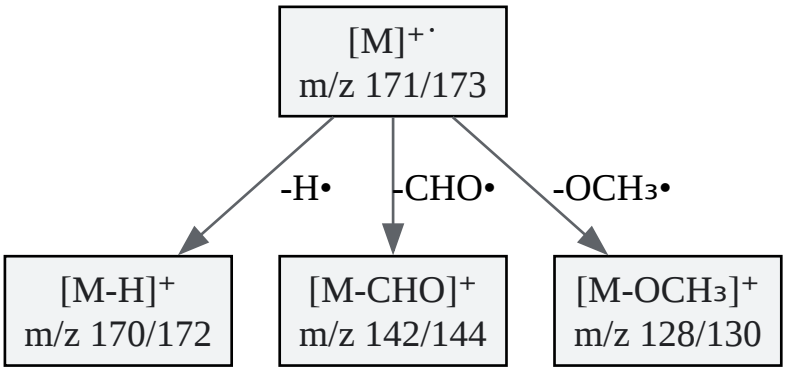
m/z	Ion	Interpretation
171/173	$[C_7H_6ClNO_2]^+$	Molecular ion (M^+) and its isotope peak (M+2) in an approximate 3:1 ratio, characteristic of a single chlorine atom.
170/172	$[M-H]^+$	Loss of a hydrogen atom from the aldehyde.
142/144	$[M-CHO]^+$	Loss of the formyl radical.
128/130	$[M-CH_3O]^+$	Loss of a methoxy radical.
111	$[M-Cl-CO]^+$	Loss of a chlorine atom followed by carbon monoxide.

The presence of the M/M+2 isotopic pattern is a definitive indicator of a chlorine-containing compound. The fragmentation pattern will be dominated by the loss of the substituents from the pyridine ring.

Diagram of Key Mass Spectrometry Fragmentation Pathways



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